

Personal protective equipment for handling Foxy-5 TFA

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Compound of Interest

Compound Name: Foxy-5 TFA

Cat. No.: B8085423

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Essential Safety and Handling Guide for Foxy-5 TFA

This document provides crucial safety protocols and logistical information for the handling and disposal of **Foxy-5 TFA** (Trifluoroacetate salt), a WNT5A-mimicking peptide. The information is intended for researchers, scientists, and drug development professionals.

Foxy-5 is a formylated hexapeptide that acts as a WNT5A agonist, impairing the migration and invasion of certain cancer cells.^{[1][2][3][4]} It functions by triggering cytosolic free calcium signaling without activating the β -catenin pathway.^[1] The trifluoroacetate (TFA) salt form necessitates specific handling precautions due to the corrosive nature of the TFA counter-ion.

Immediate Safety and Hazard Information

Foxy-5 TFA should be handled as a substance with unknown toxicological properties beyond its intended biological activity. The primary hazards are associated with the TFA salt, which is corrosive.

Hazard Identification:

- **Skin and Eye Contact:** Causes severe skin burns and eye damage. Direct contact can lead to corrosive injuries that are difficult to heal.
- **Inhalation:** Harmful if inhaled. Vapors or aerosols can cause irritation to the respiratory system, potentially leading to edema.

- Ingestion: Can cause severe corrosive damage to the esophagus and stomach.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Foxy-5 TFA**. The following table summarizes the required equipment based on the potential hazards identified in the Safety Data Sheets for trifluoroacetic acid.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Safety goggles with side protection and a face shield.	To protect against splashes of solutions which can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., tested to EN 374 standard).	To prevent skin contact which can cause severe burns. Check for impermeability before use.
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.	To avoid inhalation of any dust from the lyophilized powder or aerosols from solutions.

Operational and Handling Plan

This section provides a step-by-step guide for the safe handling of **Foxy-5 TFA**, from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the lyophilized peptide in a tightly sealed container at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

2. Preparation of Stock Solutions:

- Precaution: All handling of the solid compound and preparation of solutions should be performed inside a chemical fume hood.
- Procedure:
 - Allow the vial to warm to room temperature before opening to prevent condensation.
 - Use a calibrated micro-pipette to add the appropriate solvent (e.g., sterile water or DMSO) as per your experimental protocol.
 - Gently swirl or vortex to dissolve the peptide completely. To enhance solubility, the tube can be warmed to 37°C or sonicated briefly.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label all vials with the compound name, concentration, date, and storage conditions.

3. Experimental Use:

- Always wear the appropriate PPE as detailed in the table above.
- Handle all solutions containing **Foxy-5 TFA** with care to avoid splashes and aerosol generation.
- Work over a spill tray or absorbent bench liner.

Emergency Procedures

Exposure Scenario	Immediate Action
In case of eye contact	Immediately rinse with plenty of water for 10-15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
In case of skin contact	Take off all contaminated clothing immediately. Rinse the affected skin area with copious amounts of water. Seek immediate medical attention.
If inhaled	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
If swallowed	Rinse the mouth immediately with water. Do NOT induce vomiting. The victim should drink water (two glasses at most). Seek immediate medical attention.
In case of a spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert, liquid-binding material (e.g., sand, diatomaceous earth, or universal binder). Collect the waste in a suitable, labeled container for disposal. Ventilate the affected area.

Disposal Plan

All waste materials contaminated with **Foxy-5 TFA** must be treated as hazardous chemical waste.

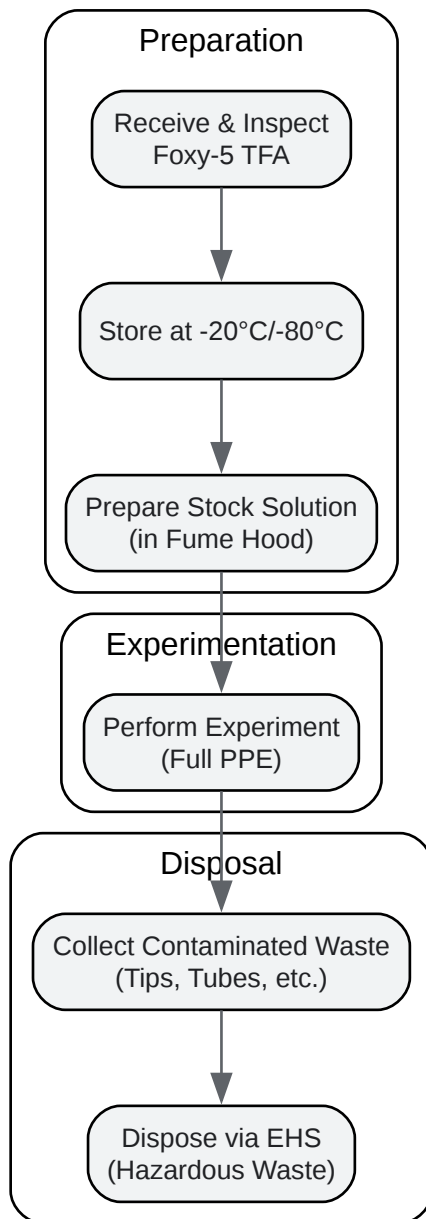
- Waste Collection:
 - Collect all unused solutions, contaminated labware (e.g., pipette tips, tubes), and spill cleanup materials in a dedicated, sealed, and clearly labeled hazardous waste container.

- Disposal Route:
 - Do not dispose of **Foxy-5 TFA** down the drain.
 - Follow all local, state, and federal regulations for hazardous waste disposal. Arrange for pickup by your institution's environmental health and safety (EHS) department.

Visualizations

The following diagrams illustrate the key logical and biological pathways associated with **Foxy-5 TFA**.

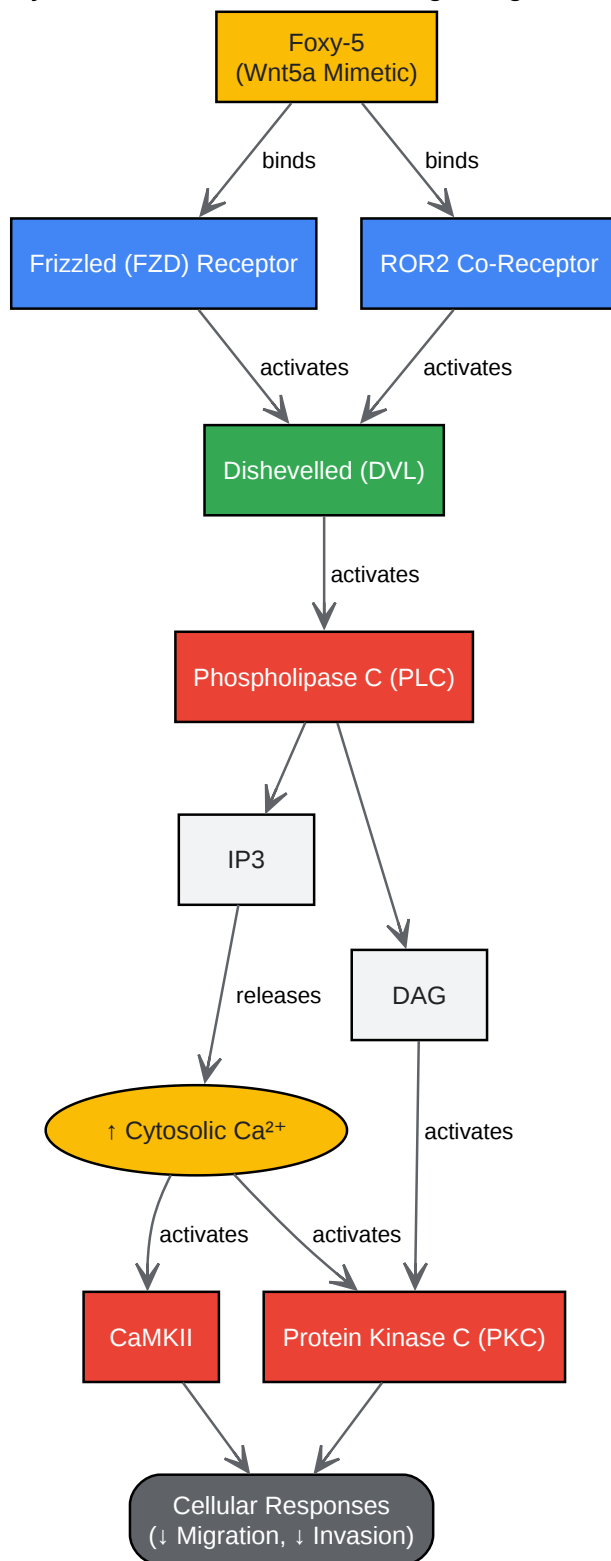
Foxy-5 TFA Handling Workflow



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Caption: A workflow diagram for the safe handling of **Foxy-5 TFA**.

Foxy-5 / Wnt5a Non-Canonical Signaling Pathway

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Caption: The non-canonical Wnt signaling pathway activated by Foxy-5.

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